Nuclear Properties of Mercury-197 Isomers

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Compound of Interest

Compound Name:	*Mercury-197*
CAS No.:	*13981-51-6*
Cat. No.:	*B1209094*

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Mercury-197 exists in two states: a ground state (^{197}Hg) and a metastable isomeric state (^{197m}Hg).[3] The ground state has a longer half-life of 64.14 hours, while the excited isomer has a half-life of 23.8 hours.[4][5] The energy difference separating these two states is approximately 299 keV.[2][3]

Table 1: Core Properties of ^{197}Hg and ^{197m}Hg

Property	^{197}Hg (Ground State)	^{197m}Hg (Metastable State)
Half-life	64.14(5) hours[5][6]	23.8(1) hours[4][6]
Spin and Parity	1/2-[5][6]	13/2+[4][6]
Excitation Energy	0 keV	298.93(8) keV[4]
Decay Modes	100% Electron Capture (EC)[5][7]	91.4% Isomeric Transition (IT)8.6% Electron Capture (EC)[6]
Decay Product	^{197}Au (stable)[5]	^{197}Hg (via IT), ^{197}Au (via EC)[6]
Q-value (EC)	600 keV[6][8]	899 keV[6]

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Decay Scheme of ^{197}Hg and ^{197m}Hg

The decay of **Mercury-197** to stable Gold-197 (^{197}Au) follows two distinct pathways originating from the ground and metastable states.

- ^{197}Hg (Ground State): The ground state decays exclusively via electron capture (EC) to the stable isotope ^{197}Au.[5][7] During this process, an inner atomic electron is captured by the nucleus, converting a proton into a neutron and emitting a neutrino. This results in the emission of characteristic X-rays and Auger electrons as the atomic shell reorganizes. The decay proceeds through excited states of ^{197}Au, leading to the emission of specific gamma rays.

- ^{197m}Hg (Metastable State): The metastable isomer decays through two competing modes:[6]

  - Isomeric Transition (IT): In 91.4% of decays, ^{197m}Hg transitions to its ground state, ^{197}Hg, by releasing its excess energy.[6] This energy is emitted primarily as gamma radiation (e.g., 133.98 keV and 164.97 keV photons) and conversion electrons.[3][9] The resulting ^{197}Hg atom then decays as described above.

  - Electron Capture (EC): In the remaining 8.6% of decays, ^{197m}Hg bypasses the isomeric transition and decays directly to an excited state of ^{197}Au via electron capture.[6] This is followed by gamma emission to reach the stable ^{197}Au ground state.

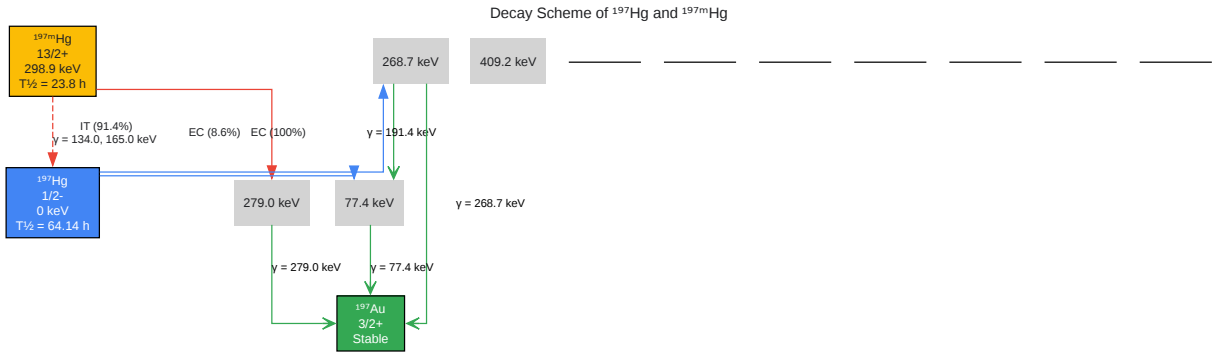
The dual decay pathways from ^{197m}Hg, combined with the subsequent decay of ^{197}Hg, result in a complex spectrum of emissions.[2] Dominant photon emissions are observed at energies between 70-80 keV (X-rays from electron capture), 134 keV (from ^{197m}Hg), and 279 keV (from ^{197m}Hg).[2][3]

Table 2: Principal Photon Emissions from the Decay of ^{197}Hg and ^{197m}Hg

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Originating Isomer	Energy (keV)	Intensity (%) per 100 decays of parent	Emission Type
^{197}Hg	77.351	18.7	Gamma (γ)
^{197}Hg	191.364	0.632	Gamma (γ)
^{197m}Hg	133.98	33.5	Gamma (γ)
^{197m}Hg	164.97	0.262	Gamma (γ)
^{197m}Hg	279.0	6.10	Gamma (γ)

Note: Intensities are sourced from the Evaluated Nuclear Structure Data File (ENSDF) via the Brookhaven National Laboratory.[8][9] The full emission spectrum also includes numerous X-rays, conversion electrons, and Auger electrons.



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Caption: Decay scheme of ^{197m}Hg and ^{197}Hg showing major transitions and emissions.

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Experimental Protocols

The determination of half-life and the characterization of a decay scheme are fundamental procedures in radiochemistry, typically involving radionuclide production, chemical separation, and radiation measurement.

Radionuclide Production and Separation

- Production: No-carrier-added (NCA) $^{197(m)}$Hg can be produced via proton-induced nuclear reactions on a high-purity gold (^{197}Au) target.[1] Gold is a monoisotopic element, which simplifies the production process and eliminates the need for expensive isotopic enrichment of the target material.[1] The high thermal conductivity of gold also permits the use of high-intensity proton beams.[1]

- Chemical Separation: Following irradiation, the microscopic quantities of $^{197(m)}$Hg must be separated from the bulk gold target. A common and efficient method is liquid-liquid extraction.[1] This involves dissolving the target in a suitable solvent and using an immiscible solvent to selectively extract the mercury, leaving the gold behind in the original solution.

Half-Life Determination

The half-life of a radionuclide is determined by measuring its activity as a function of time.

- Sample Preparation: A sample of the purified $^{197(m)}$Hg is prepared in a standard geometry to ensure consistent measurement conditions.

- Radiation Detection: A radiation detector, such as a Geiger counter or a more sophisticated gamma-ray spectrometer, is used to measure the number of decay events (counts) in a fixed time interval.[10]

- Data Collection: The measurement is repeated at regular intervals over a period of several half-lives. For each measurement, the time and the total counts are recorded. A background radiation measurement is also taken and subtracted from each sample measurement.

- Data Analysis: The natural logarithm of the background-corrected count rate is plotted against time. For a single decaying isotope, this plot should yield a straight line. The slope of this line is equal to the negative of the decay constant (λ). The half-life (T½) is then

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calculated using the formula: $T_{½} = \ln(2) / \lambda$.[11] When dealing with a mixture of ^{197m}Hg and ^{197}Hg, the decay curve will be a composite of two exponential decays, requiring more complex fitting algorithms to deconvolve the two different half-lives.

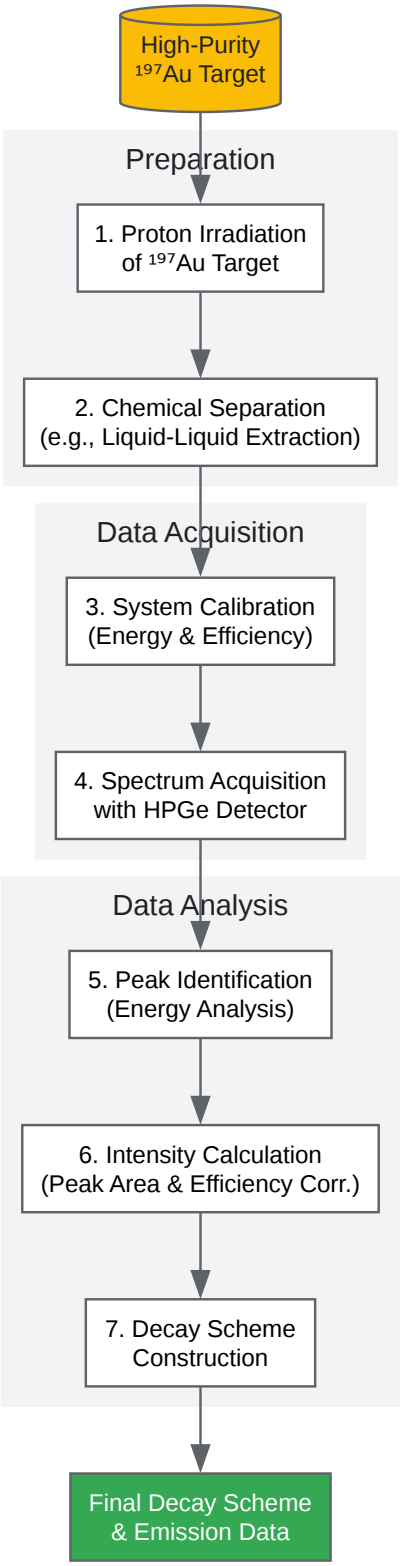
Decay Scheme Analysis: Gamma-Ray Spectroscopy

Gamma-ray spectroscopy is the primary method for identifying radionuclides and characterizing their decay schemes.[12]

- Detection System: The system consists of a high-resolution detector, typically a High-Purity Germanium (HPGe) detector, coupled to electronic modules for signal processing and a multichannel analyzer (MCA) to generate an energy spectrum.[3]
- Energy and Efficiency Calibration: The spectrometer must be calibrated using standard sources with well-known gamma-ray energies and intensities. This allows for the accurate determination of the energies of unknown gamma rays and their emission probabilities.
- Spectrum Acquisition: The purified $^{197(m)}$Hg sample is placed in front of the detector, and a spectrum is acquired over a sufficient time to achieve good statistical precision for the observed photopeaks.
- Data Analysis: The resulting spectrum is a plot of counts versus gamma-ray energy.
    - Peak Identification: The energies of the photopeaks in the spectrum are determined. These energies are the "fingerprints" of the radionuclide.[12] By comparing the measured energies to nuclear databases, the presence of ^{197}Hg and ^{197m}Hg is confirmed.[3]
    - Intensity Measurement: The area under each photopeak is calculated, which is proportional to the intensity of that gamma ray. By correcting for the detector's efficiency at that energy, the relative emission probabilities of the different gamma rays can be determined.
    - Coincidence Measurements: To establish the relationships between different gamma rays in a decay cascade, coincidence spectroscopy can be performed. This technique involves using two or more detectors to see which gamma rays are emitted at the same time, helping to construct the energy level scheme of the daughter nucleus (^{197}Au).

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Workflow for Gamma Spectroscopy Analysis



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